

AZD-7762 solubility in DMSO and aqueous solutions

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Compound of Interest

Compound Name: AZD-7762

Cat. No.: B1666238

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AZD-7762 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility, handling, and experimental application of **AZD-7762**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **AZD-7762**?

A1: Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing stock solutions of **AZD-7762**.^{[1][2]} For the hydrochloride salt form, **AZD-7762** hydrochloride, water is also a suitable solvent.^[3]

Q2: What is the maximum solubility of **AZD-7762** in DMSO?

A2: The reported solubility of **AZD-7762** in DMSO varies across different suppliers, with values ranging from >10 mM to as high as 100 mg/mL (275.92 mM).^{[4][5]} It is crucial to consult the certificate of analysis provided with your specific batch for the most accurate solubility information. Some sources indicate that using fresh, anhydrous DMSO and techniques like warming the solution to 37°C or using an ultrasonic bath can aid in achieving higher concentrations.^{[4][5]}

Q3: Can I dissolve **AZD-7762** directly in aqueous buffers?

A3: **AZD-7762** base is generally considered insoluble in water.[1][6] However, organic solvent-free aqueous solutions can be prepared by directly dissolving the crystalline solid in aqueous buffers like PBS (pH 7.2), where its solubility is approximately 10 mg/mL.[2] The hydrochloride salt of **AZD-7762** is reported to be soluble up to 100 mM in water.[3]

Q4: How should I store **AZD-7762** stock solutions?

A4: Stock solutions of **AZD-7762** in DMSO should be aliquoted to avoid repeated freeze-thaw cycles and can be stored at -20°C for several months or at -80°C for up to a year.[1][5] It is recommended to use the stock solution within 6 months when stored at -20°C and within 1 year when stored at -80°C.[5] Aqueous solutions are not recommended for storage for more than one day.[2]

Troubleshooting Guide

Issue: I am having trouble dissolving **AZD-7762** in DMSO to the desired concentration.

- Solution 1: Use fresh, high-quality DMSO. DMSO is hygroscopic and absorbed moisture can significantly reduce the solubility of **AZD-7762**. [1][5] Always use a fresh, unopened bottle or a properly stored anhydrous grade of DMSO.
- Solution 2: Gentle warming and sonication. To aid dissolution, you can warm the solution at 37°C for 10 minutes and/or use an ultrasonic bath for a short period.[4]
- Solution 3: Check the lot-specific solubility. Always refer to the Certificate of Analysis for your specific batch of **AZD-7762**, as solubility can vary between lots.

Issue: My **AZD-7762** precipitated out of solution when I diluted my DMSO stock in an aqueous buffer for my experiment.

- Solution 1: Ensure the final concentration of DMSO is low. When diluting a DMSO stock into an aqueous buffer or cell culture medium, ensure that the final concentration of DMSO is insignificant, as high concentrations can be toxic to cells and may cause the compound to precipitate.
- Solution 2: Prepare an intermediate dilution. Consider making an intermediate dilution of your stock in a solvent miscible with both DMSO and your aqueous buffer before the final

dilution.

- Solution 3: Use a formulation for in vivo studies. For animal experiments, specific formulations using co-solvents like PEG300 and Tween-80 can be used to improve solubility and stability in aqueous solutions.[5]

Quantitative Solubility Data

Compound Form	Solvent	Reported Solubility	Molar Concentration
AZD-7762 (Free Base)	DMSO	10 mg/mL	~27.6 mM
AZD-7762 (Free Base)	DMSO	72-73 mg/mL[1]	~198.7 - 201.4 mM
AZD-7762 (Free Base)	DMSO	>10 mM[4]	>10 mM
AZD-7762 (Free Base)	DMSO	100 mg/mL[5]	~275.9 mM
AZD-7762 (Free Base)	DMF	~20 mg/mL[2]	~55.2 mM
AZD-7762 (Free Base)	Ethanol	~10 mg/mL[2]	~27.6 mM
AZD-7762 (Free Base)	PBS (pH 7.2)	~10 mg/mL[2]	~27.6 mM
AZD-7762 (Free Base)	Water	Insoluble[1]	N/A
AZD-7762 Hydrochloride	Water	Soluble to 100 mM[3]	100 mM
AZD-7762 Hydrochloride	DMSO	Soluble to 100 mM[3]	100 mM

Note: The molecular weight of **AZD-7762** (free base) is 362.42 g/mol .

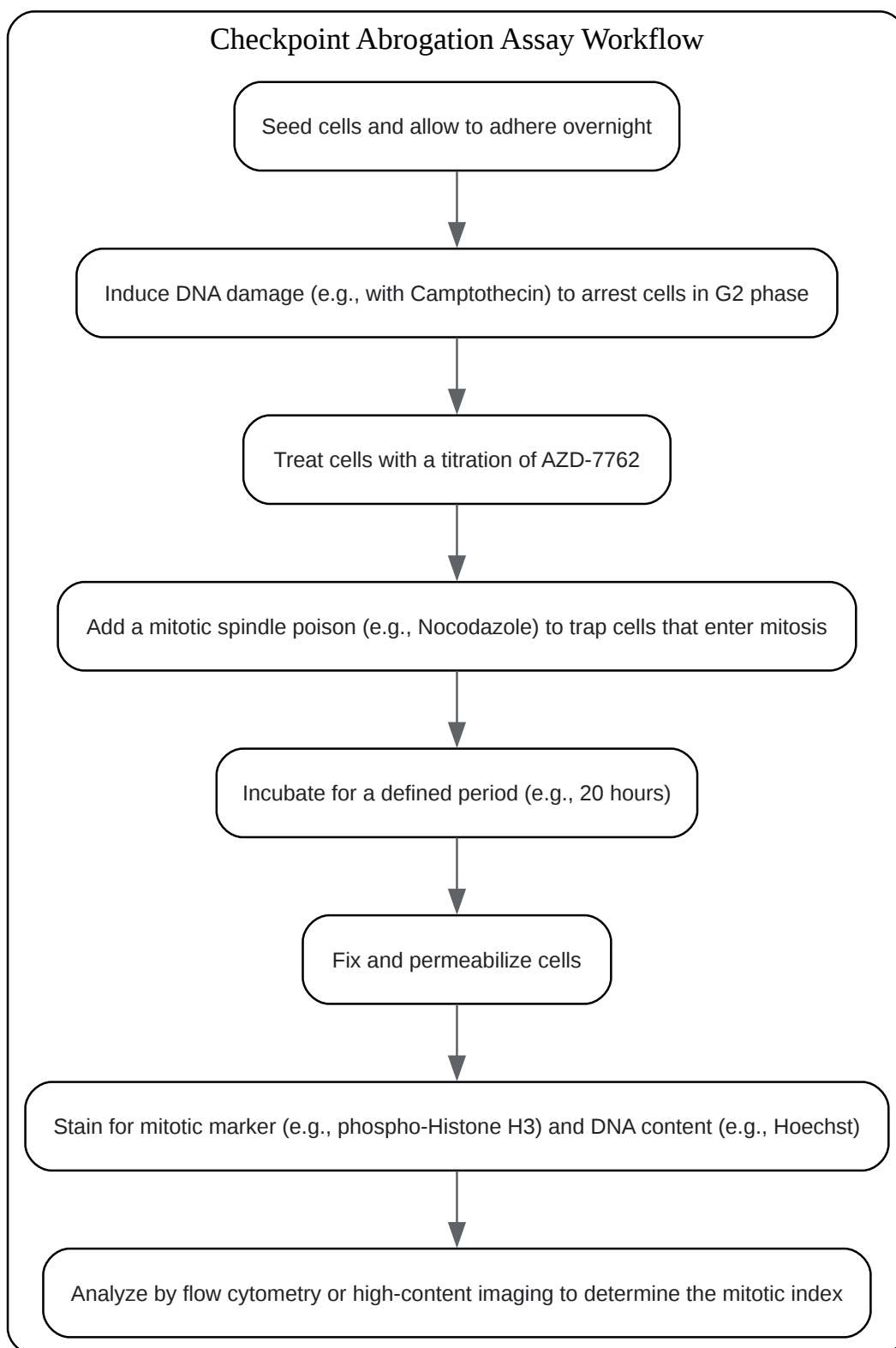
Experimental Protocols

Preparation of AZD-7762 Stock Solution in DMSO

- Weigh the desired amount of **AZD-7762** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of fresh, anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM or 100 mM).
- Vortex the solution thoroughly to ensure complete dissolution.
- If needed, gently warm the tube at 37°C for 10 minutes or place it in an ultrasonic bath for a few minutes to aid dissolution.[\[4\]](#)
- Once dissolved, aliquot the stock solution into smaller volumes in sterile cryovials to minimize freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C.[\[1\]](#)[\[5\]](#)

Checkpoint Abrogation Assay Workflow

This assay is used to determine the ability of **AZD-7762** to overcome a DNA damage-induced cell cycle checkpoint.

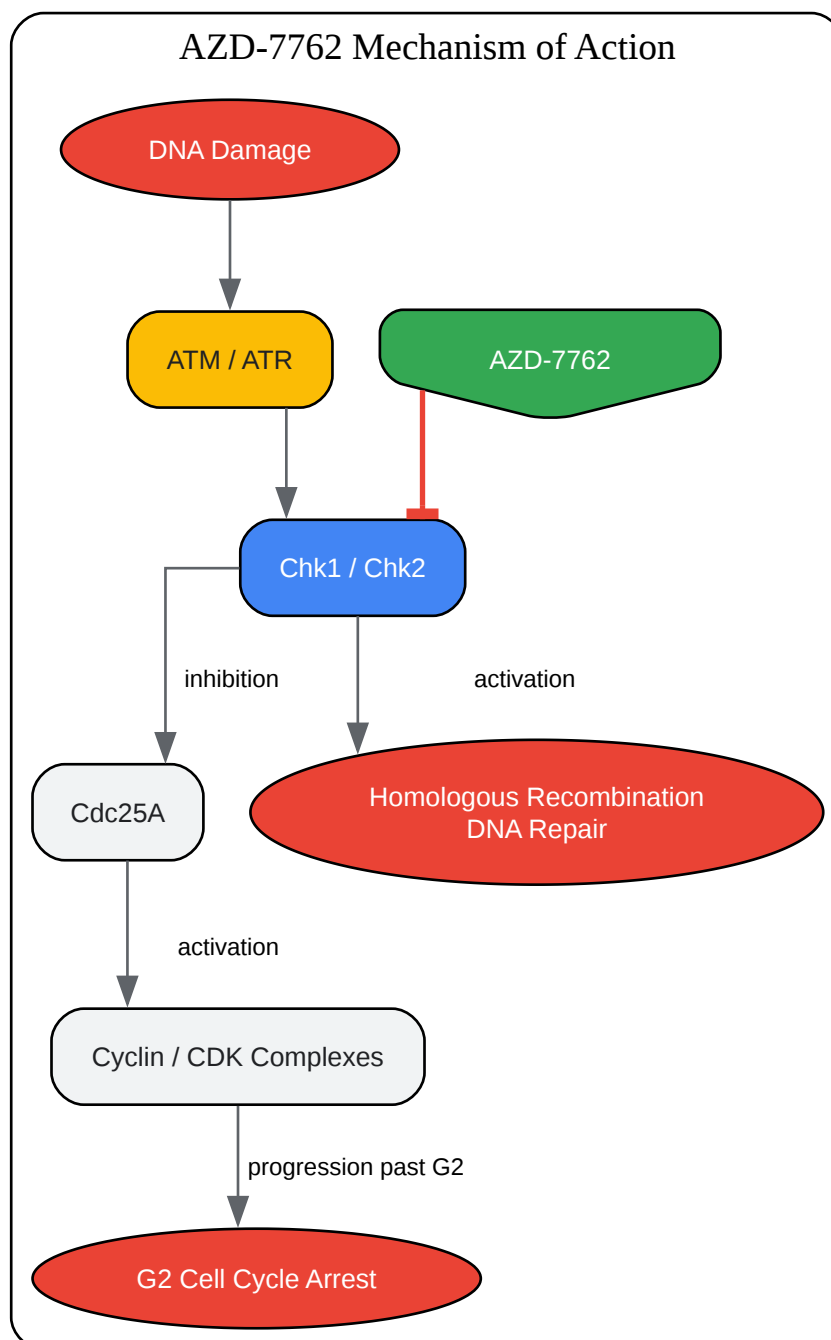


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Caption: A typical workflow for a checkpoint abrogation assay.

Signaling Pathway

AZD-7762 is a potent and selective ATP-competitive inhibitor of the checkpoint kinases Chk1 and Chk2.[3] These kinases are key regulators of the DNA damage response. Inhibition of Chk1 and Chk2 by **AZD-7762** leads to the abrogation of the G2 cell cycle checkpoint and can also inhibit homologous recombination-mediated DNA repair.[7]



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Caption: Simplified signaling pathway of **AZD-7762** action.

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